

CAS number and molecular structure of 5-Iodo-3-methylisoxazole

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Compound of Interest

Compound Name: 5-Iodo-3-methylisoxazole

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An In-Depth Technical Guide to **5-Iodo-3-methylisoxazole**

Abstract

5-Iodo-3-methylisoxazole is a halogenated heterocyclic compound of significant interest in synthetic and medicinal chemistry. Its isoxazole core is a well-established pharmacophore present in numerous therapeutic agents, while the iodine substituent serves as a versatile synthetic handle for constructing more complex molecular architectures through various cross-coupling reactions. This guide provides a comprehensive overview of **5-Iodo-3-methylisoxazole**, detailing its chemical identity, molecular structure, plausible synthetic routes, key applications in research and drug development, and essential safety protocols. This document is intended for researchers, chemists, and professionals in the field of drug discovery and materials science who require a technical understanding of this valuable building block.

Chemical Identity and Physicochemical Properties

5-Iodo-3-methylisoxazole is characterized by a five-membered isoxazole ring substituted with a methyl group at the 3-position and an iodine atom at the 5-position. The fundamental identifiers and properties of this compound are summarized below.

Property	Value	Source
CAS Number	126085-92-5	[1] [2]
Molecular Formula	C ₄ H ₄ INO	[1] [3]
Molecular Weight	208.99 g/mol	[1]
IUPAC Name	5-iodo-3-methyl-1,2-oxazole	[3]
SMILES	<chem>CC1=NOC(=C1)I</chem>	[3]
Monoisotopic Mass	208.93376 Da	[3]

Molecular Structure

The structure of **5-iodo-3-methylisoxazole** consists of an aromatic isoxazole ring. The strategic placement of the iodine atom makes it an excellent substrate for transition-metal-catalyzed cross-coupling reactions, a cornerstone of modern synthetic chemistry.

Caption: 2D representation of **5-iodo-3-methylisoxazole**.

Synthesis and Reactivity

The isoxazole ring is a stable aromatic system, but it can be functionalized through carefully chosen reactions. The introduction of an iodine atom onto the isoxazole core is a key transformation that significantly enhances its synthetic utility.

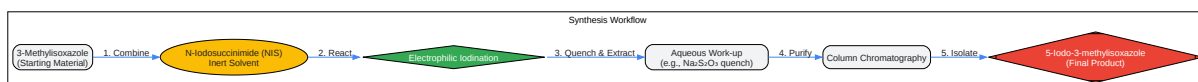
Plausible Synthetic Pathway: Electrophilic Iodination

A common and effective method for the synthesis of iodo-heterocycles is through electrophilic iodination of the parent heterocycle. For **5-iodo-3-methylisoxazole**, a plausible route involves the direct iodination of 3-methylisoxazole. N-Iodosuccinimide (NIS) is a widely used reagent for this purpose, often in the presence of a strong acid catalyst.

A related procedure for the synthesis of an isomeric compound, 4-iodo-5-methylisoxazole, involves the reaction of 5-methylisoxazole with N-iodosuccinimide in trifluoroacetic acid.[\[4\]](#) This highlights the general applicability of electrophilic iodination for this class of compounds.

Experimental Protocol: Conceptual Iodination Workflow

- **Reaction Setup:** A solution of the starting material, 3-methylisoxazole, is prepared in a suitable inert solvent.
- **Reagent Addition:** N-Iodosuccinimide (NIS), as the iodine source, is added to the solution. An acid catalyst may be introduced to activate the iodinating agent.
- **Reaction Monitoring:** The reaction is stirred at a controlled temperature and monitored for completion using techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up and Purification:** Upon completion, the reaction is quenched, typically with an aqueous solution of a reducing agent like sodium thiosulfate to remove any unreacted iodine. The product is then extracted into an organic solvent, dried, and purified, commonly by column chromatography, to yield the final **5-Iodo-3-methylisoxazole**.



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Caption: Conceptual workflow for the synthesis of **5-Iodo-3-methylisoxazole**.

Applications in Research and Drug Development

The true value of **5-Iodo-3-methylisoxazole** lies in its role as a versatile intermediate in the synthesis of high-value molecules, particularly for pharmaceutical applications.

A Scaffold in Medicinal Chemistry

The isoxazole ring is considered a "privileged scaffold" in drug discovery.^{[5][6][7]} Its unique electronic properties, metabolic stability, and ability to participate in hydrogen bonding have led to its incorporation into a wide range of clinically approved drugs with diverse therapeutic actions, including anti-inflammatory, antimicrobial, and anticancer effects.^{[5][6]}

A Key Building Block for Cross-Coupling Reactions

The carbon-iodine bond in **5-Iodo-3-methylisoxazole** is relatively weak, making it an excellent electrophilic partner in a variety of transition-metal-catalyzed cross-coupling reactions. This allows for the straightforward introduction of new carbon-carbon and carbon-heteroatom bonds at the 5-position of the isoxazole ring. This reactivity is crucial for:

- **Pharmaceutical Development:** Serving as an intermediate in the synthesis of complex active pharmaceutical ingredients (APIs).^[8] The ability to couple this fragment with other molecules facilitates the exploration of new chemical space in drug discovery programs.
- **Organic Synthesis:** Enabling the construction of complex molecular frameworks from simpler precursors. The iodo-isoxazole moiety can be coupled with boronic acids (Suzuki coupling), terminal alkynes (Sonogashira coupling), and organostannanes (Stille coupling), among others.^[8]
- **Materials Science:** Acting as a building block for functional materials, such as polymers and dyes, where the isoxazole unit can impart specific electronic or physical properties.^[8]

Safety and Handling

As with any reactive chemical intermediate, proper safety precautions must be observed when handling **5-Iodo-3-methylisoxazole**. While a specific Safety Data Sheet (SDS) for this exact compound is not detailed in the provided search results, general guidelines for related iodo-organic and heterocyclic compounds should be followed.

- **Personal Protective Equipment (PPE):** Wear appropriate protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.^[9]
- **Handling:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.^{[9][10]} Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.^[11]

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[9][11]
- First Aid Measures:
 - In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[9][10]
 - In case of skin contact: Wash off immediately with soap and plenty of water.[10]
 - If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen and seek medical attention.[10]
 - If swallowed: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.[10]

Conclusion

5-Iodo-3-methylisoxazole is a strategically important chemical building block. Its structure combines the pharmacologically relevant isoxazole core with a synthetically versatile iodine handle. This combination makes it an invaluable intermediate for chemists engaged in the synthesis of novel pharmaceuticals, agrochemicals, and advanced materials. A thorough understanding of its properties, synthesis, and safe handling is essential for leveraging its full potential in research and development.

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References

- 1. 5-Iodo-3-methyl-isoxazole | 126085-92-5 [chemicalbook.com]
- 2. jwpharmlab.com [jwpharmlab.com]
- 3. PubChemLite - 5-iodo-3-methylisoxazole (C4H4INO) [pubchemlite.lcsb.uni.lu]

- 4. Page loading... [guidechem.com]
- 5. Advances in isoxazole chemistry and their role in drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Advances in isoxazole chemistry and their role in drug discovery - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 7. researchgate.net [researchgate.net]
- 8. chemimpex.com [chemimpex.com]
- 9. fishersci.com [fishersci.com]
- 10. mmbio.byu.edu [mmbio.byu.edu]
- 11. static.cymitquimica.com [static.cymitquimica.com]
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